

Application Notes and Protocols: Adsorption of Acid Brown 282 on Activated Carbon

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Compound of Interest

Compound Name: Acid brown 282

Cat. No.: B8821307

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These application notes provide a comprehensive overview and detailed protocols for studying the adsorption of the anionic dye **Acid Brown 282** on activated carbon. This information is valuable for wastewater treatment research, process optimization, and understanding the interactions between organic molecules and carbon-based adsorbents. While specific data for **Acid Brown 282** on activated carbon is limited in publicly available literature, this document outlines a generalized experimental approach based on studies of similar acid dyes and provides available data for **Acid Brown 282** on other adsorbents to serve as a foundational guide.

Introduction

Acid Brown 282 (CAS No: 12219-65-7) is a synthetic anionic dye used in various industries, including leather and textiles.[1] The release of such dyes into wastewater is a significant environmental concern due to their coloration of water bodies, persistence, and potential toxicity. Activated carbon is a highly effective and widely used adsorbent for the removal of a broad range of pollutants from aqueous solutions due to its large surface area and porous structure.[2]

The study of **Acid Brown 282** adsorption onto activated carbon involves evaluating the equilibrium (isotherms), kinetics, and thermodynamics of the process. These studies are crucial for designing and optimizing industrial-scale wastewater treatment systems.

Experimental Protocols

This section details the necessary protocols for conducting batch adsorption studies of **Acid Brown 282** on activated carbon.

Materials and Reagents

- Adsorbate: **Acid Brown 282** (CAS No: 12219-65-7)
- Adsorbent: Activated Carbon (commercial or laboratory-prepared)
- Reagents:
 - Hydrochloric Acid (HCl) for pH adjustment
 - Sodium Hydroxide (NaOH) for pH adjustment
 - Distilled or deionized water

Preparation of Adsorbate Stock Solution

- Accurately weigh a specific amount of **Acid Brown 282** dye powder.
- Dissolve the dye in a known volume of distilled water to prepare a stock solution of a desired concentration (e.g., 1000 mg/L).
- Store the stock solution in a dark container to prevent photodegradation.
- Prepare working solutions of different concentrations by diluting the stock solution.

Batch Adsorption Experiments

Batch experiments are performed to investigate the effects of various parameters on the adsorption process.

2.3.1. Effect of Contact Time:

- Add a fixed amount of activated carbon (e.g., 0.1 g) to a series of flasks containing a known volume and concentration of **Acid Brown 282** solution (e.g., 100 mL of 50 mg/L).

- Agitate the flasks at a constant speed (e.g., 150 rpm) and temperature.[\[1\]](#)
- Withdraw samples at different time intervals (e.g., 5, 10, 20, 30, 60, 120, 180, 240 minutes).
- Separate the activated carbon from the solution by filtration or centrifugation.
- Analyze the remaining concentration of **Acid Brown 282** in the supernatant using a UV-Vis spectrophotometer at its maximum wavelength.

2.3.2. Effect of Initial Dye Concentration and Isotherm Studies:

- Add a fixed amount of activated carbon to a series of flasks containing a known volume of **Acid Brown 282** solutions with varying initial concentrations (e.g., 20, 40, 60, 80, 100 mg/L).[\[1\]](#)
- Agitate the flasks for the predetermined equilibrium time at a constant temperature.
- After equilibrium, separate the adsorbent and analyze the final dye concentration.

2.3.3. Effect of Adsorbent Dose:

- Add varying amounts of activated carbon (e.g., 0.05, 0.1, 0.2, 0.3, 0.4, 0.5 g) to flasks containing a fixed volume and concentration of **Acid Brown 282** solution.
- Agitate the flasks for the equilibrium time at a constant temperature.
- Separate the adsorbent and analyze the final dye concentration.

2.3.4. Effect of pH:

- Adjust the initial pH of the **Acid Brown 282** solutions to different values (e.g., 2, 4, 6, 8, 10) using HCl or NaOH.[\[1\]](#)
- Add a fixed amount of activated carbon to each flask.
- Agitate the flasks for the equilibrium time at a constant temperature.

- Separate the adsorbent and analyze the final dye concentration. For anionic dyes like **Acid Brown 282**, lower pH values are generally expected to enhance adsorption.[1]

Data Analysis

The amount of dye adsorbed per unit mass of activated carbon at equilibrium (q_e , mg/g) can be calculated using the following equation:

$$q_e = (C_0 - C_e) * V / m$$

Where:

- C_0 = Initial dye concentration (mg/L)
- C_e = Equilibrium dye concentration (mg/L)
- V = Volume of the solution (L)
- m = Mass of the adsorbent (g)

Data Presentation

While specific data for **Acid Brown 282** on activated carbon is not readily available, the following tables present data for **Acid Brown 282** on other biosorbents and for other acid dyes on activated carbon to provide a comparative context.

Table 1: Isotherm Parameters for Adsorption of **Acid Brown 282** on Different Biosorbents

Adsorbent	Isotherm Model	q_{max} (mg/g)	K_L (L/mg)	R^2	Reference
Vine Stem	Langmuir	25.91	0.003721	-	[1]
Turkish Pine Sawdust	Langmuir	26.67	0.017618	-	[1]

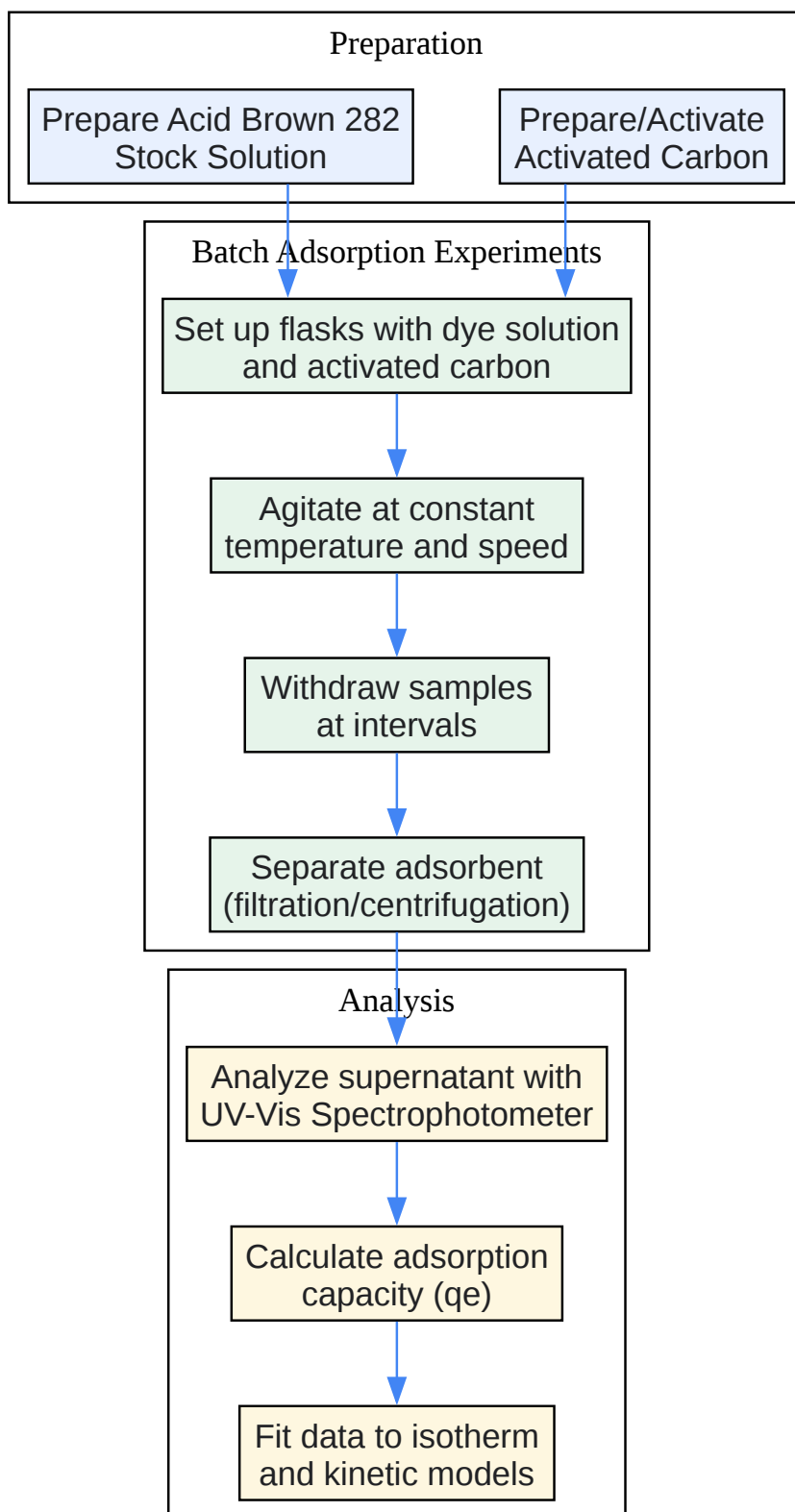
Table 2: Adsorption Capacities of Various Acid Dyes on Activated Carbon

Acid Dye	Activated Carbon Source	q_max (mg/g)	Isotherm Model	Reference
Acid Blue 80	Water Hyacinth	56.50	Langmuir	[3]
Reactive Red 23	Enteromorpha prolifera	59.88	Langmuir	[4]
Reactive Blue 171	Enteromorpha prolifera	71.94	Langmuir	[4]
Reactive Blue 4	Enteromorpha prolifera	131.93	Langmuir	[4]
Congo Red	Pongamia pinnata shells	555.56	Langmuir	[5]
Direct Blue 6	Pongamia pinnata shells	625.00	Langmuir	[5]

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the batch adsorption studies.

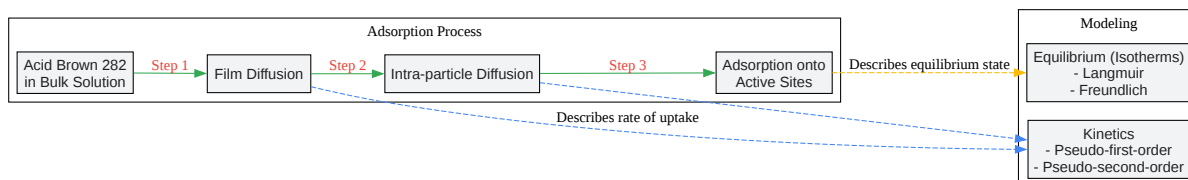


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Caption: Workflow for batch adsorption studies of **Acid Brown 282**.

Adsorption Mechanism Conceptual Diagram

This diagram outlines the key steps and models involved in the adsorption process.



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Caption: Conceptual overview of the dye adsorption process and modeling approaches.

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